N-Bromosaccharin: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*N-Bromosaccharin*
CAS No.:	*35812-01-2*
Cat. No.:	*B1208123*

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An in-depth exploration of the physical and chemical properties of **N-Bromosaccharin** (NBSac), a versatile reagent in organic synthesis. This guide provides researchers, scientists, and drug development professionals with a detailed overview of NBSac's characteristics, experimental protocols for its use, and insights into its reaction mechanisms.

Physical and Chemical Properties

N-Bromosaccharin is a white to off-white crystalline solid at room temperature.[1] It is a stable yet reactive halogenating agent, finding utility as both a brominating agent and an oxidizing reagent in a variety of organic transformations.[1][2]

Identifiers and Structure

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Identifier	Value
IUPAC Name	2-bromo-1,2-benzisothiazol-3(2H)-one 1,1-dioxide[1]
Synonyms	N-Bromosaccharin, NBSac, 2-Bromo-1,1-dioxo-1,2-benzothiazol-3-one[3][4]
CAS Number	35812-01-2[1][4]
Molecular Formula	$C_7H_4BrNO_3S$[1][4]
Molecular Weight	262.08 g/mol [1]
Chemical Structure	The molecule features a benzisothiazole ring system with a bromine atom attached to the nitrogen. The presence of two sulfonyl dioxide groups and a carbonyl group contributes to its reactivity.[1]

Physical Properties

Property	Value
Melting Point	160 °C[3], 171-173 °C[4]
Boiling Point	404.4 °C[3]
Density	2.063 g/cm³
Appearance	White to off-white crystalline solid[1]
Solubility	Soluble in alcohols, acetonitrile, tetrachloromethane, ethyl acetate, trichloromethane, acetone, and 1,4-dioxane.[5][6] Slightly soluble in water.

Chemical Properties and Reactivity

N-Bromosaccharin is a versatile reagent in organic synthesis, primarily utilized for bromination and oxidation reactions. The N-Br bond is relatively weak and polarized due to the electron-

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withdrawing nature of the adjacent sulfonyl and carbonyl groups, making the bromine atom electrophilic.[1]

Key chemical reactions involving **N-Bromosaccharin** include:

- Bromination of Aromatic Compounds: It is an effective reagent for the bromination of electron-rich aromatic compounds such as anilines and phenols, often exhibiting high regioselectivity for the para-position.[1][6]
- Oxidation of Alcohols: **N-Bromosaccharin** can be used to oxidize primary and secondary alcohols to aldehydes and ketones, respectively.
- Oxidative Cleavage of Oximes: It efficiently cleaves oximes to regenerate the corresponding carbonyl compounds.[1][7]
- Bromination of Allylic and Benzylic Positions: Similar to N-bromosuccinimide (NBS), NBSac can be used for the free-radical bromination of allylic and benzylic C-H bonds.
- Formation of Bromohydrins: It reacts with alkenes in the presence of water to form bromohydrins.[3]

Experimental Protocols

This section provides detailed methodologies for the synthesis of **N-Bromosaccharin** and its application in key organic transformations.

Synthesis of N-Bromosaccharin (Green Chemistry Approach)

This protocol describes an environmentally friendly synthesis of **N-Bromosaccharin** using readily available and non-toxic reagents.[1]

Materials:

- Sodium saccharin (10.25 g, 50 mmol)
- Potassium bromide (KBr) (6.00 g, 50 mmol)

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- Oxone® (potassium peroxymonosulfate) (30.75 g, 50 mmol)
- Sodium carbonate (Na_2CO_3) (2.65 g, 25 mmol)
- Distilled water

Procedure:

- In a suitable flask, dissolve sodium saccharin, potassium bromide, and sodium carbonate in 250 mL of distilled water with stirring.
- In a separate beaker, prepare a solution of Oxone® in 30 mL of distilled water.
- Slowly add the Oxone® solution to the stirred solution of sodium saccharin at 0 °C.
- Allow the reaction mixture to stir at room temperature for 24 hours.
- The resulting solid precipitate is collected by filtration.
- Wash the solid with cold distilled water and dry to obtain pure **N-Bromosaccharin**.

Expected Yield: Approximately 64%.[1]

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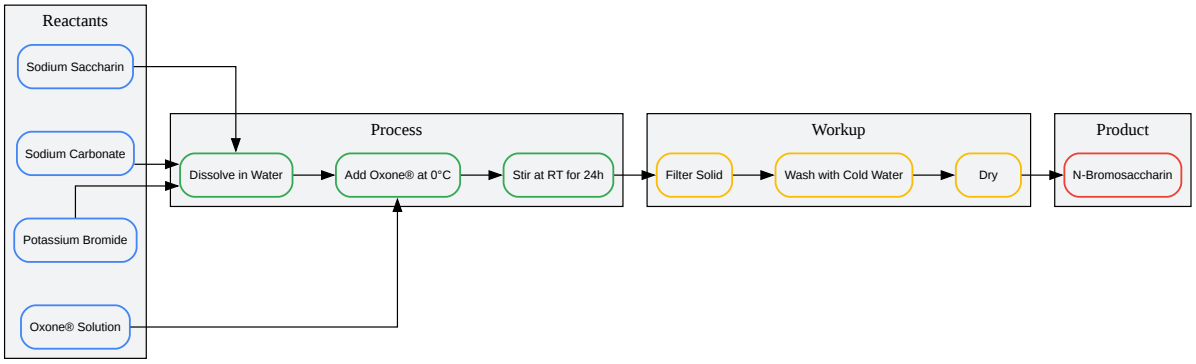

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Caption: Workflow for the green synthesis of **N-Bromosaccharin**.

Bromination of Aniline

This protocol details the use of **N-Bromosaccharin** for the bromination of aniline, a representative aromatic amine.[4]

Materials:

- Aniline
- **N-Bromosaccharin** solution (0.02 M in glacial acetic acid)
- Potassium iodide (KI) solution (10%)
- Standard sodium thiosulfate ($Na_2S_2O_3$) solution (0.01 M)
- Starch indicator solution

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- Glacial acetic acid
- Distilled water

Procedure:

- Prepare a stock solution of aniline in a suitable solvent.
- Transfer an aliquot containing 1-5 mg of aniline to a 100 mL glass-stoppered conical flask.
- Add 10 mL of the **N-Bromosaccharin** solution.
- Stopper the flask, shake thoroughly, and allow the reaction to proceed for 10 minutes at room temperature with occasional shaking.
- Wash the stopper with 5 mL of distilled water, collecting the washings in the flask.
- Add 5 mL of potassium iodide solution. The unreacted **N-Bromosaccharin** will liberate iodine.
- Titrate the liberated iodine with the standard sodium thiosulfate solution using starch as an indicator.
- Perform a blank titration under identical conditions without the aniline sample.
- Calculate the amount of **N-Bromosaccharin** consumed to determine the extent of bromination.

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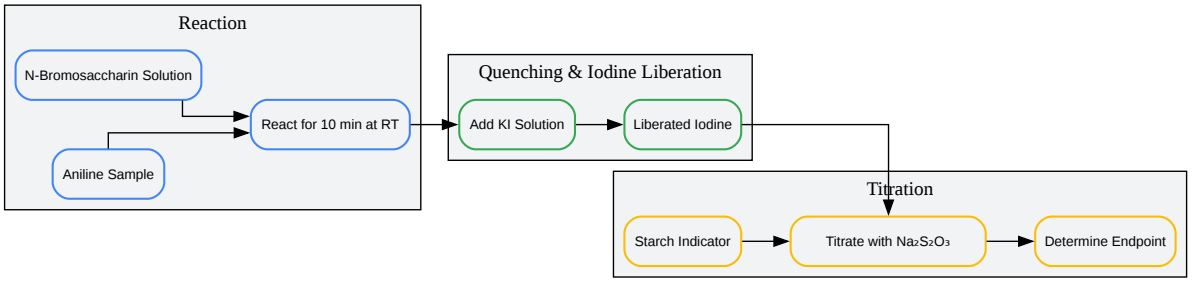

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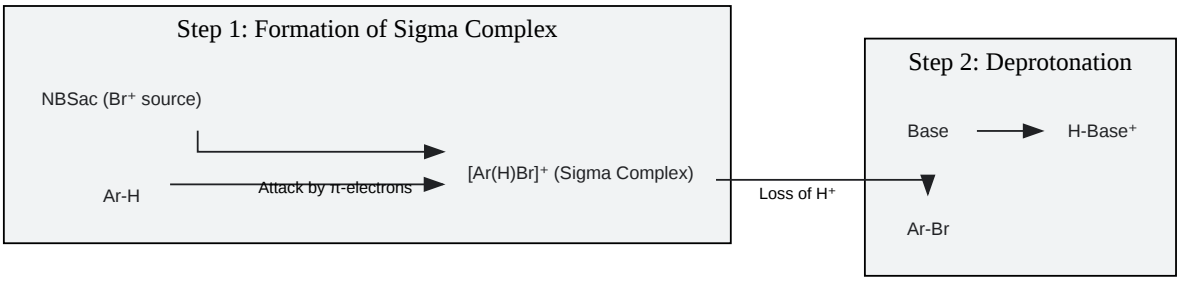
Caption: Experimental workflow for the bromination of aniline using **N-Bromosaccharin**.

Reaction Mechanisms

Understanding the underlying mechanisms of reactions involving **N-Bromosaccharin** is crucial for predicting outcomes and optimizing reaction conditions.

Electrophilic Bromination of an Aromatic Ring

The bromination of electron-rich aromatic compounds, such as phenols and anilines, proceeds through an electrophilic aromatic substitution mechanism. The polarized N-Br bond in NBSac allows the bromine to act as an electrophile.



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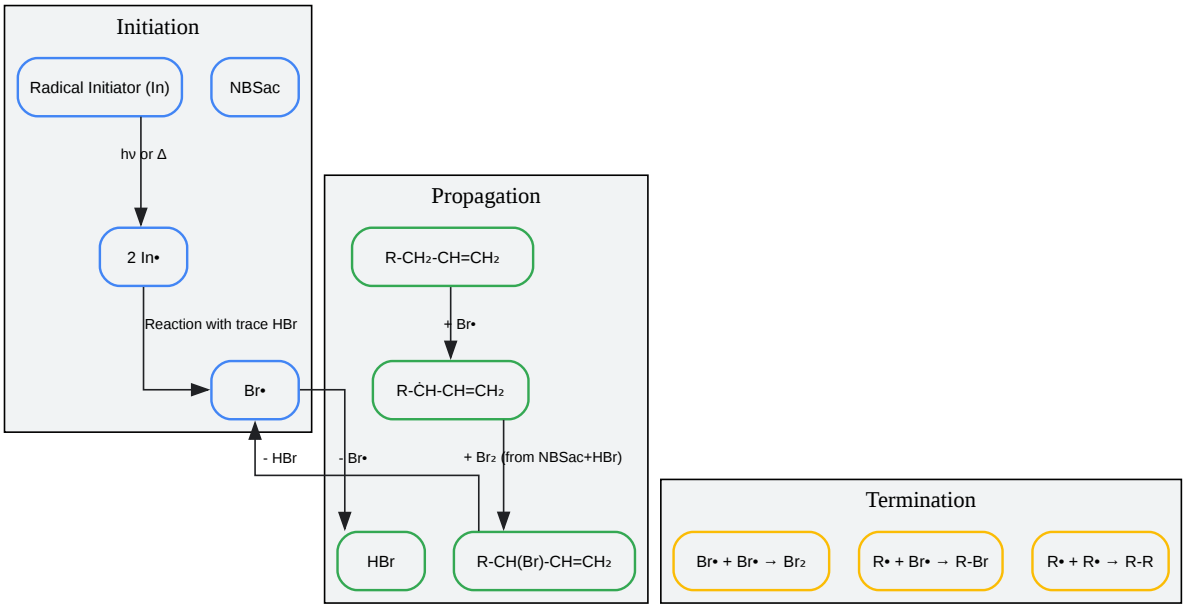
Caption: Generalized mechanism for electrophilic aromatic bromination.

Free Radical Bromination of an Allylic C-H Bond

In the presence of a radical initiator (e.g., light or AIBN), **N-Bromosaccharin** can effect the bromination of allylic positions via a free-radical chain mechanism, analogous to the Wohl-Ziegler reaction with NBS.[6][8]



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Caption: Free-radical chain mechanism for allylic bromination.

Oxidative Cleavage of Oximes

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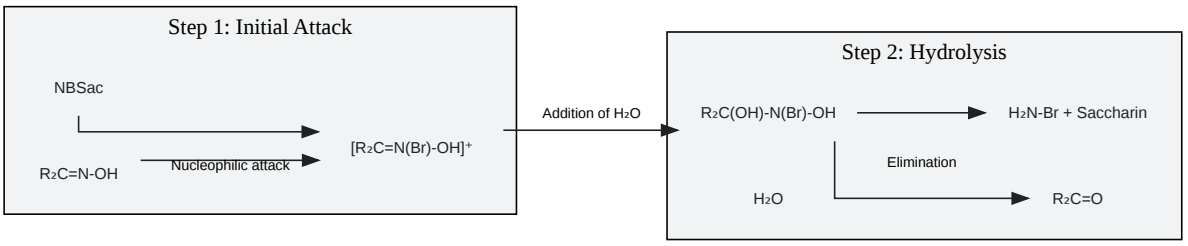
N-Bromosaccharin provides an efficient method for the regeneration of carbonyl compounds from their corresponding oximes. The reaction is believed to proceed via an initial attack of the oxime nitrogen on the electrophilic bromine of NBSac, followed by hydrolysis.



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Caption: Proposed mechanism for the oxidative cleavage of oximes.

Safety and Handling

N-Bromosaccharin is a strong oxidizing agent and should be handled with care. It is irritating to the eyes, skin, and respiratory tract.[6] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. It should be stored in a cool, dry place away from combustible materials.[6] For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

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